

3-Hydroxy-5-methoxybenzaldehyde-d3 safety data sheet

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Compound of Interest

Compound Name: 3-Hydroxy-5-methoxybenzaldehyde-d3

Cat. No.: B1153120

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Technical Whitepaper: Handling, Safety, and Analytical Application of **3-Hydroxy-5-methoxybenzaldehyde-d3**

Part 1: Compound Identity & Molecular Architecture

3-Hydroxy-5-methoxybenzaldehyde-d3 is a stable isotope-labeled derivative of 3-hydroxy-5-methoxybenzaldehyde. It serves as a critical internal standard in the quantitative analysis of phenolic aldehydes, particularly in metabolic profiling of alkylresorcinols and polyphenol degradation pathways. Unlike its common isomers (Vanillin and Isovanillin), this 3,5-substitution pattern represents a unique metabolic signature often associated with specific dietary biomarkers or synthetic intermediates.

Chemical Specifications

Property	Detail
Chemical Name	3-Hydroxy-5-(methoxy-d3)-benzaldehyde
Parent CAS	57179-35-8 (Unlabeled)
Labeled CAS	N/A (Treat as Labeled Analog of 57179-35-8)
Molecular Formula	
Molecular Weight	~155.17 g/mol (vs. 152.15 g/mol unlabeled)
Isotopic Purity	99% Deuterium enrichment
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in Methanol, DMSO, Ethyl Acetate; slightly soluble in water. [1] [2] [3] [4]

Part 2: Hazard Identification & Toxicology (GHS Standards)

Note: Toxicological data is extrapolated from the non-labeled parent compound (3-Hydroxy-5-methoxybenzaldehyde). Deuterium substitution does not significantly alter acute toxicity profiles but may affect metabolic clearance rates.

Signal Word:WARNING

Hazard Statements (H-Codes)

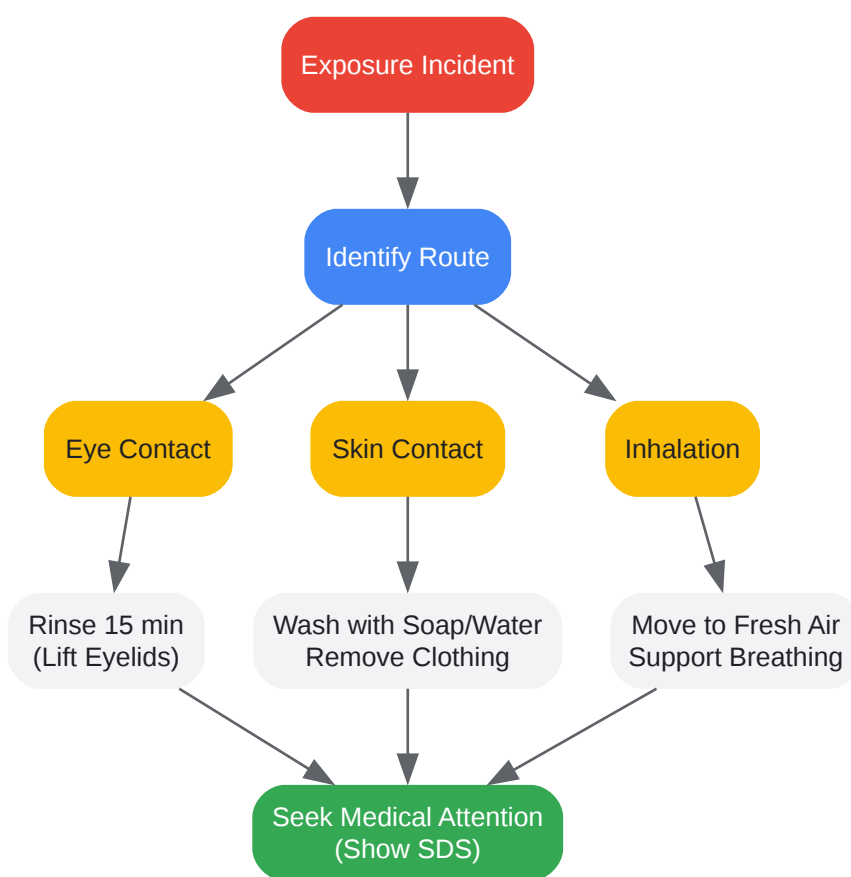
- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][6][7]
- P280: Wear protective gloves/eye protection/face protection.[5][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[6][7]
Remove contact lenses, if present and easy to do.[5][6][7] Continue rinsing.[6][7]
- P337 + P313: If eye irritation persists: Get medical advice/attention.

Emergency Response Logic

The following decision tree outlines the immediate response protocols for exposure incidents.



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Figure 1: Immediate response protocol for exposure to **3-Hydroxy-5-methoxybenzaldehyde-d3**.^[6]

Part 3: Technical Handling & Stability

To maintain isotopic integrity and prevent chemical degradation (oxidation of the aldehyde group), strict handling protocols are required.

- Storage Environment:
 - Temperature: Store at -20°C.
 - Atmosphere: Hygroscopic and air-sensitive. Store under Argon or Nitrogen atmosphere.[8]
 - Container: Amber glass vials with Teflon-lined caps to prevent photolytic degradation.
- Solubility & Stock Preparation:
 - Primary Stock: Dissolve in LC-MS grade Methanol or DMSO to a concentration of 1-10 mg/mL.
 - Sonication: Brief sonication (30 seconds) may be required to ensure complete dissolution.
 - Stability: Stock solutions in methanol are stable for 1 month at -20°C. Avoid repeated freeze-thaw cycles; aliquot into single-use vials.

Part 4: Analytical Application (LC-MS/MS)

This section details the use of **3-Hydroxy-5-methoxybenzaldehyde-d3** as an Internal Standard (IS). The d3-labeling (typically on the methoxy group) provides a mass shift of +3 Da, allowing for co-elution with the analyte while being spectrally distinct.

Rationale for Isomer Differentiation

In biological matrices, this compound must be distinguished from its isomers:

- Vanillin: 4-Hydroxy-3-methoxybenzaldehyde[1][9]
- Isovanillin: 3-Hydroxy-4-methoxybenzaldehyde[5]
- 3-Hydroxy-5-methoxybenzaldehyde: (Target Analyte)

The d3-IS corrects for matrix effects (ion suppression/enhancement) and recovery losses during extraction.

Experimental Workflow: Quantitative Profiling



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Figure 2: Analytical workflow for using **3-Hydroxy-5-methoxybenzaldehyde-d3** as an Internal Standard.

Mass Spectrometry Parameters (Guideline)

- Ionization: ESI Negative Mode (Phenolic protons ionize well in negative mode).
- Precursor Ion (Q1):
 - Analyte: m/z 151.0 [M-H]⁻
 - IS (d3): m/z 154.0 [M-H]⁻
- Product Ions (Q3):
 - Common fragmentation involves loss of methyl radical (/) or CO.
 - Note: Verify transitions experimentally. The d3-methyl loss would result in a fragment mass convergence with the unlabeled form if the label is lost, so careful transition selection is necessary (e.g., look for CO loss retaining the d3-methoxy).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 5314561, 3-Hydroxy-5-methoxybenzaldehyde. Retrieved from [[Link](#)]

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [3-Hydroxy-5-methoxybenzaldehyde | CAS 57179-35-8 | SCBT - Santa Cruz Biotechnology](#) [[scbt.com](https://www.scbt.com)]
- 3. [3-Hydroxy-5-methoxybenzaldehyde | C8H8O3 | CID 5314561 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- 4. [2-Hydroxy-5-methoxybenzaldehyde - Wikipedia](#) [en.wikipedia.org]
- 5. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. bio.vu.nl [bio.vu.nl]
- 8. [Sciencemadness Discussion Board - 3,4-dihydroxy-5-methoxybenzaldehyde synthesis - Powered by XMB 1.9.11](#) [[sciencemadness.org](https://www.sciencemadness.org)]
- 9. [tandfonline.com](https://www.tandfonline.com) [[tandfonline.com](https://www.tandfonline.com)]
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